

Boiling point and density data for ethyl 2-methoxyacrylate

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Compound of Interest

Compound Name: Ethyl 2-methoxyacrylate

CAS No.: 36997-05-4

Cat. No.: B13923814

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl 2-Methoxyacrylate**

Introduction to Ethyl 2-Methoxyacrylate

Ethyl 2-methoxyacrylate (CAS No. 36997-05-4) is an acrylate monomer characterized by the presence of both an ethyl ester and a methoxy group. Its chemical structure, $C_6H_{10}O_3$, confers specific properties that make it a molecule of interest in polymer chemistry and materials science. As a functionalized monomer, it serves as a building block for the synthesis of polymers with tailored characteristics, such as specific solubility, hydrophilicity, and reactivity. Understanding its fundamental physicochemical properties, primarily its boiling point and density, is a critical prerequisite for its effective application in research and development, particularly in fields like drug delivery and advanced coatings. These parameters govern its handling, purification, reaction kinetics, and the final properties of the polymers derived from it.

This guide provides a comprehensive overview of the boiling point and density of **ethyl 2-methoxyacrylate**, details field-proven methodologies for their experimental determination, and discusses the implications of these properties for scientific applications.

Core Physicochemical Data

The boiling point and density are fundamental physical constants that define a substance's physical state and behavior under various conditions. For **ethyl 2-methoxyacrylate**, these values are essential for processes such as purification by distillation, calculating molar quantities for reactions, and formulating solutions of specific concentrations.

Below is a summary of the key quantitative data for **ethyl 2-methoxyacrylate**. It is important to note that the available data for this specific compound are predicted values, which provide a reliable estimate for experimental design.

Property	Value	Conditions	Source
Boiling Point	149.5 ± 23.0 °C	Predicted at standard pressure	[1]
Density	0.983 ± 0.06 g/cm ³	Predicted	[1]
Molecular Formula	C6H10O3	-	[1]
Molar Mass	130.14 g/mol	-	[1]
CAS Number	36997-05-4	-	[1]

Significance in Research and Drug Development

The physical properties of a monomer like **ethyl 2-methoxyacrylate** are not merely abstract figures; they have direct and significant consequences for its application.

- **Boiling Point:** This property is a direct measure of the volatility of the compound. In the context of polymer synthesis, the boiling point dictates the required reaction temperature to maintain the monomer in the liquid phase and influences the choice of solvent. For purification, fractional distillation is often employed to separate the monomer from impurities or unreacted starting materials, a process entirely dependent on differences in boiling points. [2]
- **Density:** Density is critical for the accurate formulation of reaction mixtures. In polymerization, reactants are often measured by volume for convenience, and an accurate

density value is essential to convert these volumes into mass and, subsequently, molar quantities for precise stoichiometric control. In drug delivery systems, where methacrylate-based polymers are used to create hydrogels or nanoparticles, the density of the constituent monomers influences the overall density and mechanical properties of the final polymeric matrix.[3][4]

Experimental Determination Protocols

To ensure scientific integrity, predicted data should be validated experimentally. The following sections describe robust, self-validating protocols for determining the boiling point and density of liquid monomers like **ethyl 2-methoxyacrylate**.

Protocol 1: Micro-Boiling Point Determination using a Thiele Tube

This method is highly advantageous in a research setting as it requires a minimal amount of sample (less than 0.5 mL).[5] The principle relies on the definition of a boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[6]

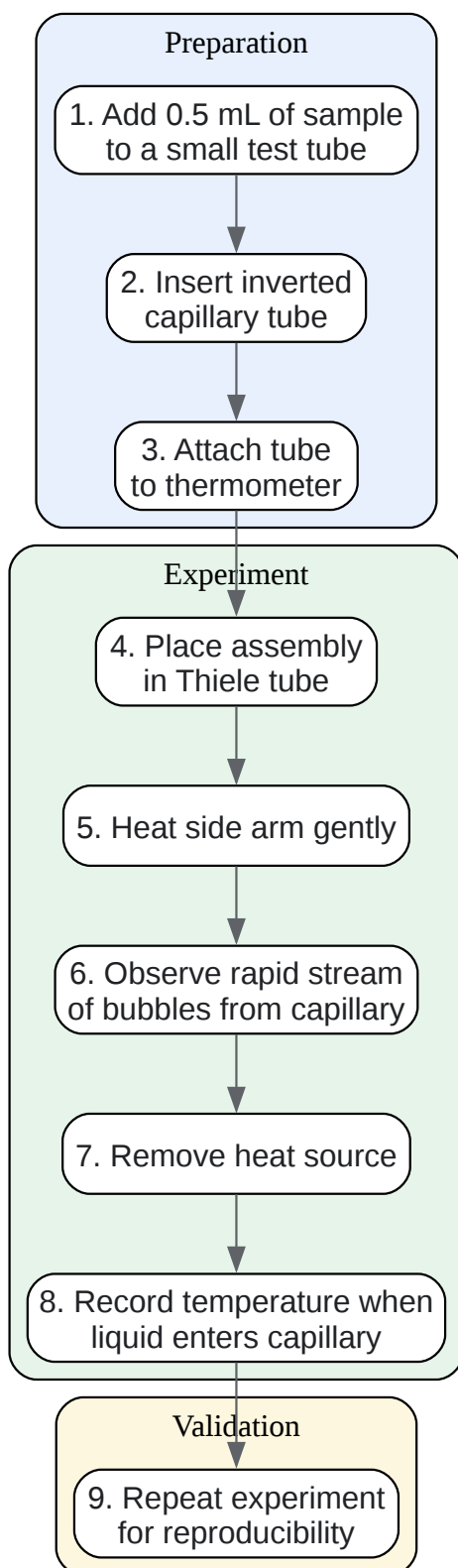
Causality Behind Experimental Choices:

- **Thiele Tube:** The specific shape of the Thiele tube allows for the efficient circulation of the heating oil via convection, ensuring uniform temperature distribution around the sample.[5]
- **Inverted Capillary Tube:** This small tube traps a small amount of air. As the sample is heated, this air expands and is expelled. Subsequently, the sample vaporizes, and these vapors escape, forming a stream of bubbles. Upon cooling, the vapor pressure inside the capillary drops. The boiling point is recorded at the precise moment the external pressure overcomes the internal vapor pressure, causing the liquid to be drawn back into the capillary.[6][7] This provides a sharp, observable endpoint.

Step-by-Step Methodology:

- **Sample Preparation:** Add approximately 0.5 mL of **ethyl 2-methoxyacrylate** into a small test tube (e.g., 75x10 mm).

- **Capillary Insertion:** Place a capillary tube (sealed at one end) into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.
- **Heating:** Place the assembly into a Thiele tube filled with mineral oil, ensuring the oil level is above the side arm.[8]
- **Observation:** Gently heat the side arm of the Thiele tube with a micro-burner. Observe for an initial expulsion of air bubbles, followed by a rapid and continuous stream of vapor bubbles from the capillary tube.[7][8]
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[5]
- **Validation:** Repeat the determination at least twice to ensure the results are reproducible.



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Caption: Workflow for Micro-Boiling Point Determination.

Protocol 2: Density Determination by the Volumetric Method

This protocol determines density by precisely measuring the mass of a known volume of the liquid.^{[9][10]} Its accuracy is contingent on the precision of the balance and the volumetric glassware.

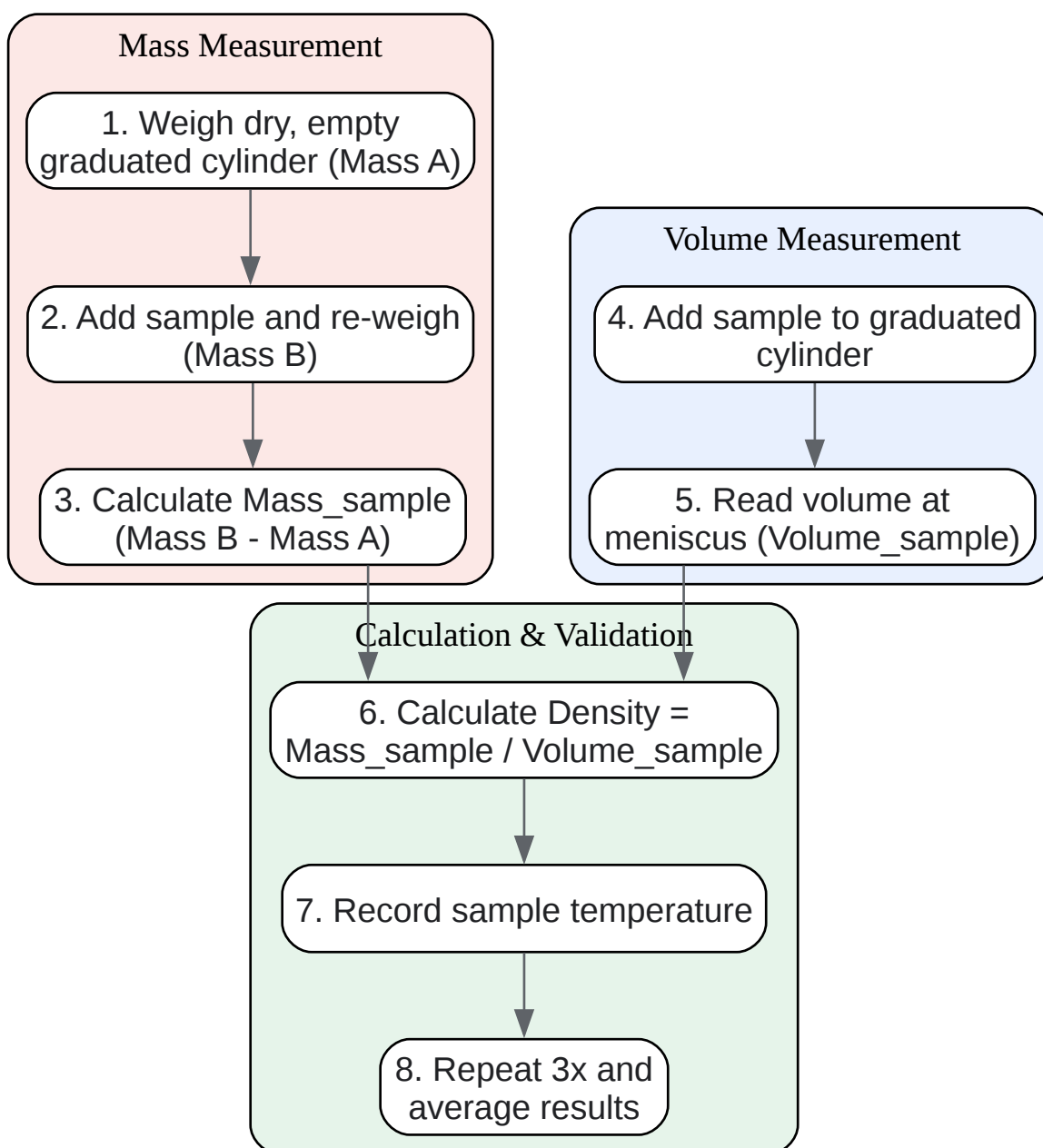
Causality Behind Experimental Choices:

- **Graduated Cylinder/Pycnometer:** A graduated cylinder provides a good estimate, while a pycnometer (a flask with a specific, precisely known volume) offers higher accuracy for research-grade measurements. The choice depends on the required level of precision.
- **Electronic Balance:** A balance with a readability of at least three decimal places (0.001 g) is crucial for obtaining an accurate mass measurement, which is fundamental to the density calculation ($\text{Density} = \text{Mass}/\text{Volume}$).^{[10][11]}
- **Temperature Control:** The density of liquids is temperature-dependent. Recording the temperature at which the measurement is taken is essential for reproducibility and for comparing the result to literature values.^[12]

Step-by-Step Methodology:

- **Initial Mass:** Using an electronic balance, measure and record the mass of a clean, dry 10 mL graduated cylinder.^{[9][11]}
- **Volume Measurement:** Carefully add a specific volume (e.g., 5-10 mL) of **ethyl 2-methoxyacrylate** to the graduated cylinder. Read the volume precisely from the bottom of the meniscus.^[11]
- **Final Mass:** Measure and record the combined mass of the graduated cylinder and the liquid.^[9]
- **Temperature:** Measure and record the temperature of the liquid.
- **Calculation:**

- Calculate the mass of the liquid by subtracting the initial mass of the empty cylinder from the final mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Validation: Perform the measurement in triplicate and calculate the average density to minimize random errors and ensure the trustworthiness of the result.[\[11\]](#)



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Caption: Workflow for Density Determination via the Volumetric Method.

References

- ChemBK. (2024, April 9). **ethyl 2-methoxyacrylate**. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Density Measurement of Common Liquids. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). BOILING POINT DETERMINATION. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). To Determine Boiling Point Giving Liquid. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Methoxyethyl acrylate. Retrieved from [\[Link\]](#)
- chymist.com. (n.d.). MICRO BOILING POINT DETERMINATION. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022, May 5). 6.2B: Step-by-Step Procedures for Boiling Point Determination. Retrieved from [\[Link\]](#)
- Cuesta College. (n.d.). MEASUREMENT OF DENSITY. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2026, February 26). 2: The Density of Liquids and Solids (Experiment). Retrieved from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). 2-(Methoxyethoxy)ethyl methacrylate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The synthesis of the poly(2-(2-methoxyethoxy)ethyl methacrylate) hydrogel. Retrieved from [\[Link\]](#)
- YouTube. (2024, August 8). Determining the density of solids and liquids. The Lab Activity. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). ETHYL METHACRYLATE. Retrieved from [\[Link\]](#)
- PubMed. (2014, May 25). Synthesis of poly(2-(2-methoxyethoxy)ethyl methacrylate) hydrogel using starch-based nanosphere cross-linkers. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Methoxyethyl methacrylate. Retrieved from [\[Link\]](#)

- Methacrylate Producers Association, Inc. (n.d.). Ethyl Methacrylate. Retrieved from [[Link](#)]
- Taylor & Francis. (2022). Ethyl methacrylate – Knowledge and References. Retrieved from [[Link](#)]
- MDPI. (2022, January 6). Microwave-Assisted Synthesis of Modified Glycidyl Methacrylate–Ethyl Methacrylate Oligomers, Their Physico-Chemical and Biological Characteristics. Retrieved from [[Link](#)]
- PubMed. (2011, September 15). Development of 2-(dimethylamino)ethyl methacrylate-based molecular recognition devices for controlled drug delivery using supercritical fluid technology. Retrieved from [[Link](#)]
- Chemistry Stack Exchange. (2020, July 19). How do I prepare 2-(3-azido-3-oxopropoxy)ethyl methacrylate from methacrylic acid? Retrieved from [[Link](#)]
- BLi-T. (2025, January 9). Exploring The Growing Ethyl Methacrylate (EMA) Market And Its Diverse Applications. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN103755564A - Preparation method for ethoxyethyl methacrylate.

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Sources

- 1. ethyl 2-methoxyacrylate [chembk.com]
- 2. vernier.com [vernier.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. jsbcgroup.com [jsbcgroup.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. scribd.com [scribd.com]
- 7. uomus.edu.iq [uomus.edu.iq]

- [8. chymist.com \[chymist.com\]](#)
- [9. scribd.com \[scribd.com\]](#)
- [10. weissman.baruch.cuny.edu \[weissman.baruch.cuny.edu\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
- [12. homesciencetools.com \[homesciencetools.com\]](#)
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